

Solubility Parameters of Carbomer 941: An In-depth Technical Guide

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Compound of Interest

Compound Name: Carbomer 941

CAS No.: 9062-04-8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility parameters of **Carbomer 941**, a high molecular weight polymer of acrylic acid cross-linked with allyl ethers of pentaerythritol. Understanding the solubility parameters is crucial for formulators in the pharmaceutical and cosmetic industries to predict polymer-solvent interactions, ensure formulation stability, and control the release of active ingredients. Due to the limited direct experimental data on **Carbomer 941**, this guide leverages data for its parent polymer, poly(acrylic acid) (PAA), as a close and scientifically accepted proxy.

Understanding Solubility Parameters

Solubility parameters provide a numerical estimation of the intermolecular interactions within a substance. The fundamental principle is that substances with similar solubility parameter values are likely to be miscible. Two key sets of solubility parameters are widely used: the Hildebrand solubility parameter and the more detailed Hansen solubility parameters.

- Hildebrand Solubility Parameter (δ): This single-value parameter represents the total cohesive energy density of a material. It is particularly useful for nonpolar and slightly polar systems. For polymers, which cannot be easily vaporized, the Hildebrand parameter is determined indirectly through methods such as intrinsic viscosity measurements, swelling studies, or calculations based on group contributions.
- Hansen Solubility Parameters (HSP): The Hansen model refines the Hildebrand concept by dividing the total cohesive energy into three components:
 - δ_d (Dispersion): Arising from atomic forces (van der Waals forces).
 - δ_p (Polar): Arising from dipolar intermolecular forces.
 - δ_h (Hydrogen Bonding): Arising from the forces between molecules due to hydrogen bonding.

The relationship between the total Hansen solubility parameter (δ_t) and its components is given by the equation:

$$\delta_t^2 = \delta_d^2 + \delta_p^2 + \delta_h^2$$

The total Hansen solubility parameter, δ_t , is conceptually equivalent to the Hildebrand solubility parameter.

Quantitative Solubility Parameter Data

While specific experimental data for **Carbomer 941** is not readily available in the literature, the "Polymer Handbook" provides Hansen Solubility Parameters for poly(acrylic acid), which serves as an excellent reference point.

Table 1: Hansen Solubility Parameters of Poly(acrylic acid)

Parameter	Value (MPa ^{1/2})
δd (Dispersion)	16.8
δp (Polar)	15.76
δh (Hydrogen Bonding)	16.6
δt (Total - Calculated)	28.5

Note: The total solubility parameter (δt) was calculated using the component values.

Experimental Protocols for Determining Solubility Parameters

The solubility parameters of polymers like **Carbomer 941** are determined through indirect experimental methods. Below are detailed protocols for two common and effective approaches.

Intrinsic Viscosity Method

This method is based on the principle that a polymer will be most expanded in a solvent with a similar solubility parameter, leading to the highest intrinsic viscosity.

Methodology:

- Polymer Solution Preparation:
 - Prepare a series of dilute solutions of **Carbomer 941** (e.g., 0.1, 0.2, 0.3, 0.4, 0.5 g/dL) in a range of solvents with known solubility parameters.
 - The solvents should cover a spectrum of Hildebrand or Hansen parameters.
 - Gently agitate the solutions for a sufficient time (e.g., 24-48 hours) to ensure complete dissolution and swelling of the polymer.
- Viscosity Measurement:
 - Measure the flow time of the pure solvents and each polymer solution at a constant temperature (e.g., 25 °C) using a calibrated Ubbelohde or similar capillary viscometer.

- Calculation of Intrinsic Viscosity ($[\eta]$):
 - Calculate the relative viscosity ($\eta_{rel} = t/t_0$, where t is the solution flow time and t_0 is the solvent flow time).
 - Calculate the specific viscosity ($\eta_{sp} = \eta_{rel} - 1$).
 - Determine the reduced viscosity ($\eta_{red} = \eta_{sp} / c$, where c is the concentration).
 - Extrapolate the reduced viscosity to zero concentration by plotting η_{red} versus c . The y-intercept of this plot gives the intrinsic viscosity ($[\eta]$). This is known as the Huggins plot.
- Determination of Solubility Parameter:
 - Plot the determined intrinsic viscosity values ($[\eta]$) against the known solubility parameters of the respective solvents.
 - The solubility parameter of the solvent that corresponds to the peak of this curve is taken as the solubility parameter of the polymer.

Swelling Method

For cross-linked polymers like **Carbomer 941** that swell rather than dissolve, the degree of swelling in different solvents can be used to determine its solubility parameters.

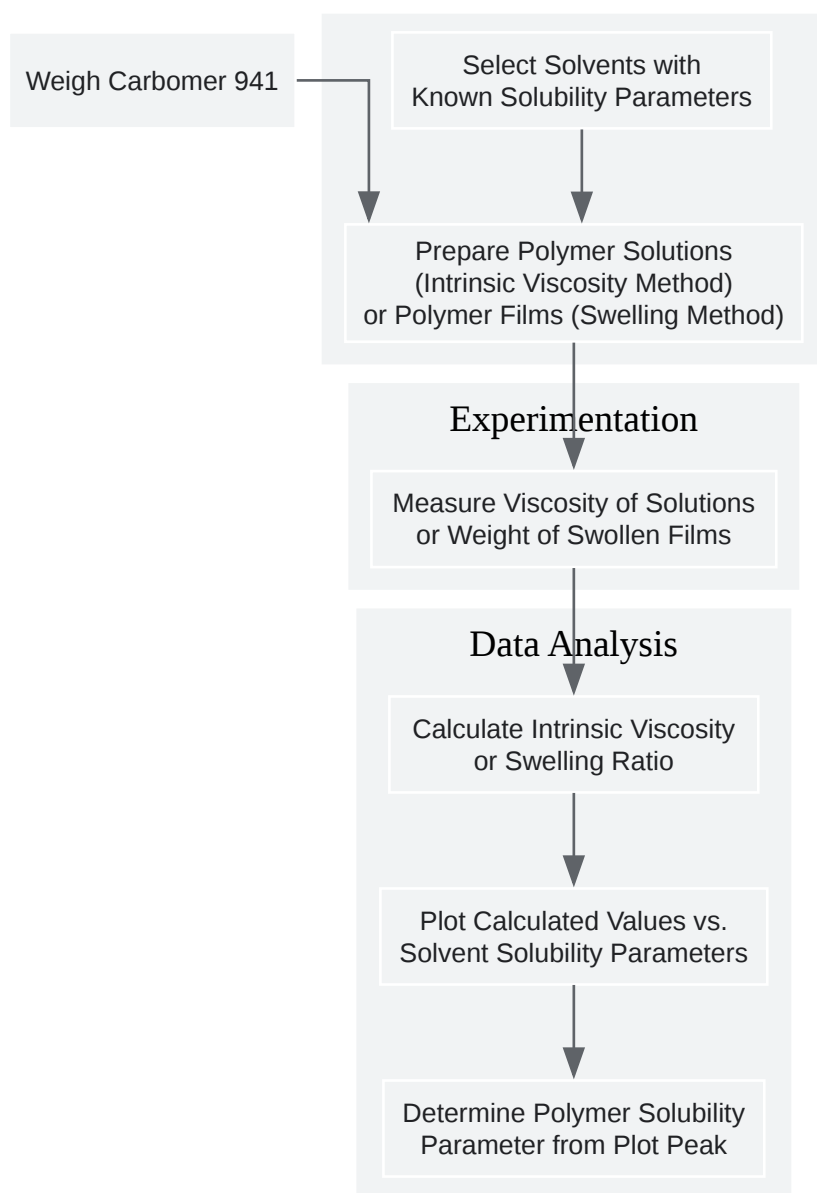
Methodology:

- Sample Preparation:
 - Prepare uniform, dried films or samples of **Carbomer 941** of a known initial weight (W_d).
- Swelling Test:
 - Immerse the polymer samples in a series of solvents with known solubility parameters for a set period (e.g., 72 hours) to reach equilibrium swelling.
 - Ensure the temperature is kept constant throughout the experiment.
- Measurement of Swelling:

- After the immersion period, carefully remove the swollen polymer samples, blot the surface to remove excess solvent, and immediately weigh them to obtain the swollen weight (W_s).
- Calculation of Swelling Ratio (Q):
 - Calculate the swelling ratio using the formula: $Q = (W_s - W_d) / W_d$.
- Determination of Solubility Parameter:
 - Plot the swelling ratio (Q) against the solubility parameters of the solvents.
 - The solubility parameter of the solvent that causes the maximum swelling (the peak of the curve) is considered to be the solubility parameter of the polymer.

Visualizations

Experimental Workflow for Solubility Parameter Determination



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Caption: Experimental workflow for determining polymer solubility parameters.

Logical Relationship in Polymer Solubility

Caption: Relationship between polymer/solvent properties and solubility.

Conclusion

The solubility parameters of **Carbomer 941**, approximated through data for poly(acrylic acid), indicate that it is a polymer with significant polar and hydrogen bonding characteristics. This is consistent with its known solubility in polar solvents such as water, ethanol, and glycerin. The provided quantitative data and experimental protocols offer a robust framework for researchers and formulators to predict and experimentally verify the behavior of **Carbomer 941** in various solvent systems, aiding in the development of stable and effective formulations. The application of both Hildebrand and Hansen solubility parameters provides a powerful tool for understanding and manipulating the complex interactions that govern polymer solubility.

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